

# Essential Safety and Operational Guide for Handling 6-Hydroxyhexanoic Acid

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## Compound of Interest

Compound Name: 6-Hydroxyhexanoic Acid

Cat. No.: B072477

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **6-Hydroxyhexanoic Acid**. Adherence to these procedures is vital for ensuring a safe laboratory environment and proper disposal of chemical waste.

## Hazard Identification and Classification

**6-Hydroxyhexanoic Acid** is classified as a hazardous substance. Below is a summary of its hazard statements.

Hazard Class	GHS Classification	Signal Word	Hazard Statements
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation.[1][2][3]
Serious Eye Damage/Irritation	Category 2A	Warning	H319: Causes serious eye irritation.[2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation.[1][2][3]
Acute Toxicity (Oral)	Category 4	Warning	H302: Harmful if swallowed.[3][4]

Physical and Chemical Hazards: The substance is hygroscopic, meaning it readily absorbs moisture from the air.[1] It is a low-melting solid, appearing as a white substance.[1][3]

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety when handling **6-Hydroxyhexanoic Acid**.

Body Part	Personal Protective Equipment	Material/Standard	Rationale and Best Practices
Eyes/Face	Chemical safety goggles or a face shield	European Standard EN 166 or NIOSH approved.[1][5]	Essential for protecting eyes from splashes. Standard safety glasses are not sufficient.[6][7]
Hands	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended.[8][9]	Inspect gloves for any signs of degradation or perforation before use. Dispose of contaminated gloves immediately after use. [6][10]
Body	Laboratory coat	A fully fastened lab coat is required.[6]	For larger quantities, an impervious apron should be worn.[8]
Respiratory	Use in a well-ventilated area or fume hood	A NIOSH/MSHA approved respirator may be necessary for large spills or inadequate ventilation. [1][8][10]	To minimize the inhalation of any potential vapors or aerosols, all handling should be performed within a certified chemical fume hood. [6]
Feet	Closed-toe shoes	N/A	Protects feet from spills and falling objects.[6]

## Operational Plan: Handling, Storage, and Spill Procedures

Engineering Controls:

- Always handle **6-Hydroxyhexanoic Acid** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of vapors.[6][8]
- Ensure that eyewash stations and safety showers are readily accessible.[8][11]

#### Safe Handling Practices:

- Avoid direct contact with skin and eyes.[8][10]
- Do not breathe dust or vapors.[3][8]
- Wash hands thoroughly after handling.[8][10]
- Do not eat, drink, or smoke when using this product.[3][10]

#### Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][10][11]
- Store refrigerated, under -20°C for long-term storage.[4][11]
- Store locked up.[3][10]
- Keep away from strong oxidizing agents.[1][10][11]

#### Spill Procedures:

- Small Spills:
  - Wear appropriate PPE.
  - Sweep up the solid material, avoiding dust formation, and shovel it into a suitable container for disposal.[11]
  - Clean the spill area with soap and water.[8]
- Large Spills:
  - Evacuate the area immediately.[8]

- Do not attempt to clean up large spills without proper training and equipment.[8]
- Contact your institution's environmental health and safety department.[8]

## First Aid Measures

Immediate medical attention is required in case of exposure.

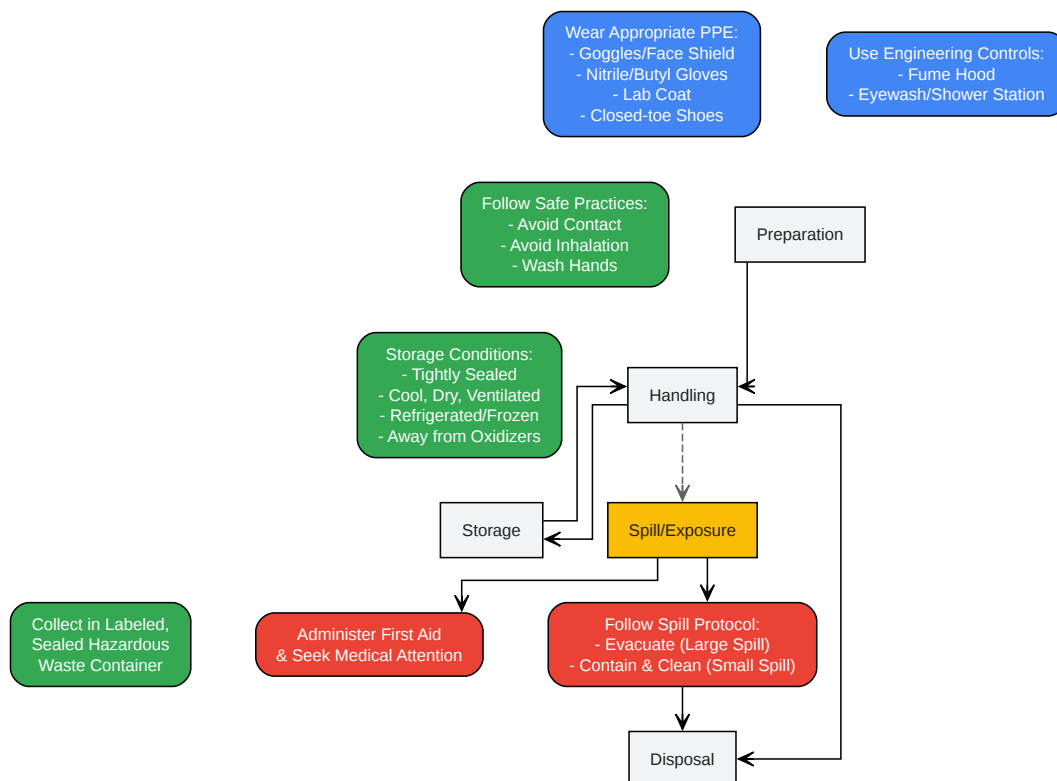
Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[1][2]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. Get medical attention.[1][2]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Get medical attention.[1][2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Get medical attention.[1][2][5]

## Disposal Plan

All waste materials, including the chemical itself, contaminated absorbents, and disposable PPE, must be treated as hazardous waste.

- Waste Segregation: Collect waste in a dedicated, properly labeled, and sealed container. Do not mix with other waste streams.[6]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][3]

## Workflow for Handling 6-Hydroxyhexanoic Acid

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **6-Hydroxyhexanoic Acid**.

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